

Personal protective equipment for handling c-Fms-IN-10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *c-Fms-IN-10*

Cat. No.: B8107547

[Get Quote](#)

Essential Safety and Handling Guide for c-Fms-IN-10

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **c-Fms-IN-10**. Adherence to these procedures is vital for ensuring laboratory safety and proper disposal.

c-Fms-IN-10 is a derivative of thieno[3,2-d]pyrimidine and functions as a kinase inhibitor of FMS (Colony stimulating factor-1 receptor, CSF-1R) with an IC50 of 2 nM.^{[1][2][3][4][5]} It is recognized for its anti-tumor activity.^{[1][2][3][4][5]} This compound is intended for research use only.^{[1][5]}

Hazard Identification and Classification

c-Fms-IN-10 is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.^[6]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.^[6]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.^[6]

Signal Word: Warning

Precautionary Statements:[6]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE) and Handling Procedures

Strict adherence to PPE protocols is mandatory to minimize exposure and ensure safety.

Protection Type	Required PPE	Specifications & Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles	Conforming to EN166. Protects against splashes and airborne particles.
Skin Protection	Protective gloves (e.g., Nitrile rubber)	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Complete suit protecting against chemicals	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Air-purifying respirator (NIOSH approved)	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

General Handling Precautions:[6]

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.

First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[6]
In Case of Skin Contact	Wash off with soap and plenty of water. Consult a physician.
In Case of Eye Contact	Flush eyes with water as a precaution.
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.

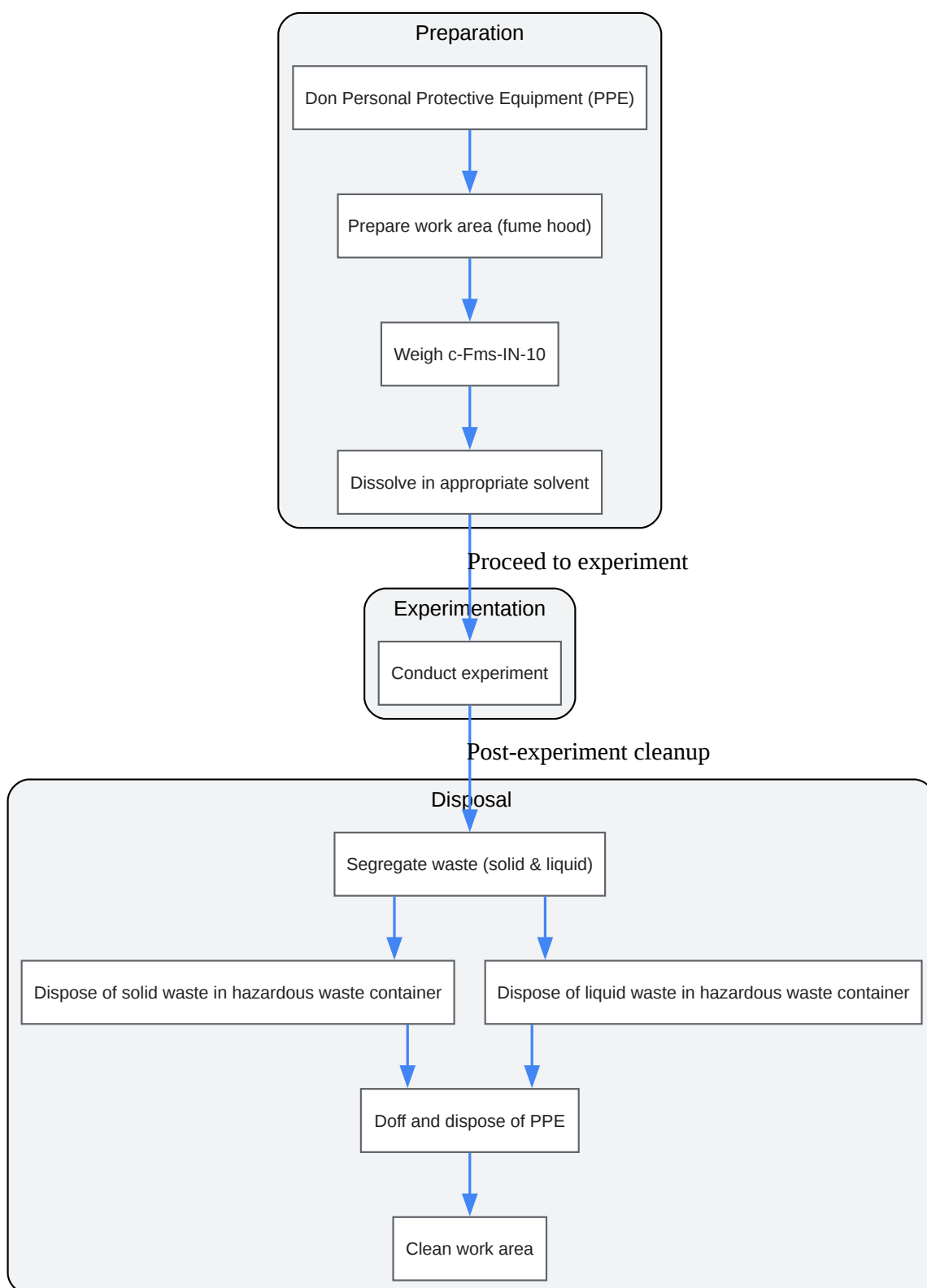
Storage and Disposal

Storage: Store in a cool place.[6] Keep the container tightly closed in a dry and well-ventilated place.[6] Recommended storage temperature is -20°C.

Disposal: Dispose of contents and container to an approved waste disposal plant.[6] It is crucial to prevent the release of this chemical into the environment.[6]

Operational Workflow for Handling c-Fms-IN-10

The following diagram outlines the standard procedure for handling **c-Fms-IN-10** in a laboratory setting, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **c-Fms-IN-10**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. c-Fms-IN-10|CAS 1527517-50-5|DC Chemicals [dcchemicals.com]
- 2. glpbio.com [glpbio.com]
- 3. c-Fms-IN-10 Datasheet DC Chemicals [dcchemicals.com]
- 4. targetmol.cn [targetmol.cn]
- 5. medchemexpress.com [medchemexpress.com]
- 6. c-Fms-IN-10|1527517-50-5|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling c-Fms-IN-10]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8107547#personal-protective-equipment-for-handling-c-fms-in-10]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com